

# A Comparative Guide to the Biological Activity of N-Benzylideneaniline Derivatives

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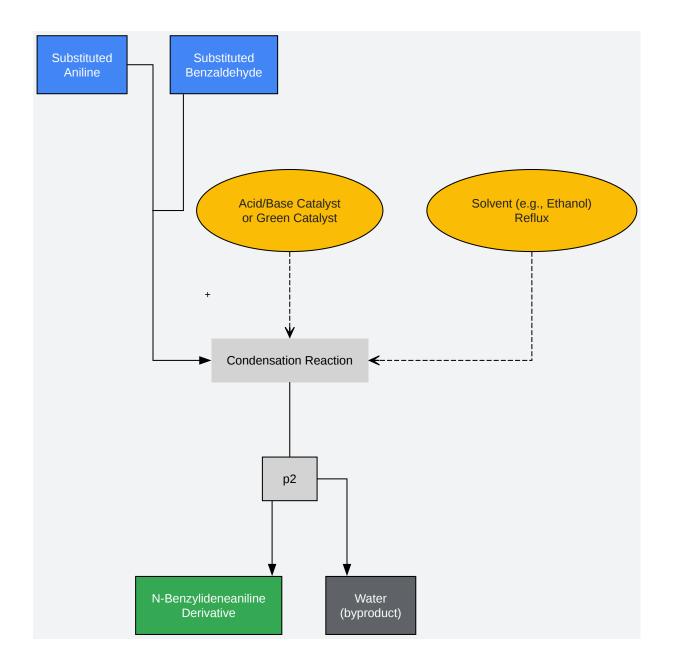
Compound of Interest		
Compound Name:	N-Benzylideneaniline	
Cat. No.:	B1666777	Get Quote

**N-Benzylideneaniline**, a foundational Schiff base, and its derivatives represent a versatile class of compounds with a wide spectrum of biological activities. The characteristic imine or azomethine group (-C=N-) is crucial to their function, allowing for significant molecular diversity through substitution on both the aniline and benzaldehyde rings. This guide provides a comparative analysis of the antimicrobial, anticancer, and antioxidant activities of various **N-Benzylideneaniline** derivatives, supported by experimental data and detailed protocols for key assays.

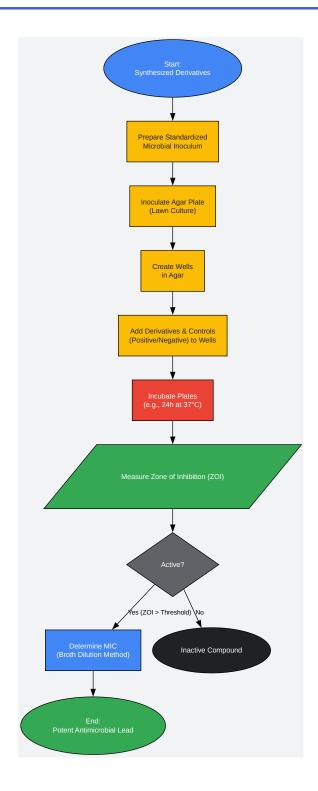
### General Synthesis of N-Benzylideneaniline Derivatives

**N-Benzylideneaniline** derivatives are typically synthesized through a condensation reaction between a substituted aniline and a substituted benzaldehyde. This straightforward synthesis allows for the creation of large libraries of compounds for biological screening.

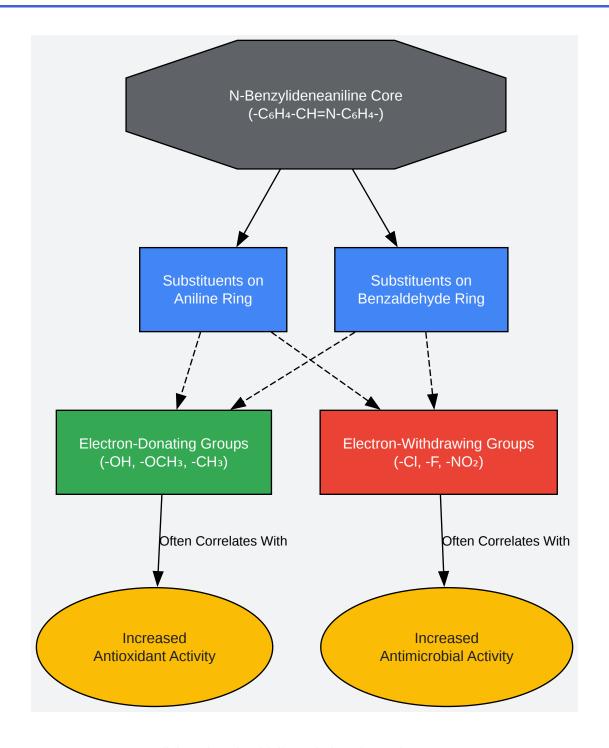












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#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com